

A Comprehensive Technical Guide to the Safe Handling of Cerium-140 Compounds

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Compound of Interest

Compound Name: Cerium-140

Cat. No.: B079874

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **Cerium-140** (^{140}Ce) compounds. It is intended to equip laboratory personnel with the essential knowledge required to work safely with these materials. The focus of this document is on the chemical hazards, as ^{140}Ce is a stable, non-radioactive isotope.

Introduction to Cerium-140

Cerium-140 is the most abundant stable isotope of cerium, constituting approximately 88.45% of natural cerium.[1][2] Unlike its radioactive counterparts, ^{140}Ce poses no radiological threat. Therefore, safety and handling procedures are dictated by the chemical properties of the specific cerium compound in use, which are generally consistent with those for naturally occurring cerium compounds. The primary hazards are associated with chemical toxicity, physical form (e.g., dust, powder), and reactivity.

Hazard Identification and Classification

Cerium compounds are generally considered mildly to moderately toxic.[3] The specific hazards can vary based on the compound's form and solubility.

- **Inhalation:** Dust from cerium compounds can be harmful if inhaled, potentially causing irritation to the mucous membranes and upper respiratory tract.[4]

- Skin Contact: May cause skin irritation.[4] Some compounds, like cerium chloride, are considered severe skin irritants.[3]
- Eye Contact: May cause eye irritation, with some compounds causing mild to serious irritation.[3][4]
- Ingestion: May be harmful if swallowed.[4]
- Flammability: While many cerium compounds are not flammable, cerium metal and its powder are flammable solids.[5][6] Cerium metal may spark with friction and can react with water under fire conditions to liberate flammable hydrogen gas.[7]

Quantitative Safety and Physical Data

Quantitative data provides a basis for risk assessment. The following tables summarize key physical and toxicological properties.

Table 1: Physical and Isotopic Properties of **Cerium-140**

Property	Value	Reference
Natural Abundance	88.449%	[1]
Atomic Mass	139.9054387 Da	[1]
Half-life	Stable	[1]
Protons (Z)	58	[1]
Neutrons (N)	82	[1]
Spin	0+	[2]

| Chemical Form (as supplied) | Oxide (CeO₂), Metal, Chloride, Nitrate |[1][8] |

Table 2: Toxicological Data for Cerium Compounds

Compound/Test	Endpoint	Value	Species	Reference
Cerium	24h EC ₅₀	60.6 µM	Daphnia magna (neonate)	[9]
Cerium	48h EC ₅₀	10.9 µM	Daphnia magna (neonate)	[9]
Cerium Chloride	LD ₅₀ (oral)	1291 mg/kg (as Ce)	Rat	[3]
Cerium Oxide (nanoparticles)	Cytotoxicity	More toxic than microparticles	Human neuroblastoma cells	[10]

| Occupational Exposure Limits | OSHA/PEL, ACGIH/TLV | Not Established | N/A [[5][7] |

Standard Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

4.1 Engineering Controls

- Ventilation: Work with cerium compounds, especially powders, should be conducted in a well-ventilated area. Use of a chemical fume hood or other local exhaust ventilation is the preferred method for controlling airborne dust and fumes.[3][7]
- Enclosed Processes: For larger quantities or procedures with a high potential for dust generation, handle materials in an enclosed, controlled process.[3][7]

4.2 Personal Protective Equipment (PPE)

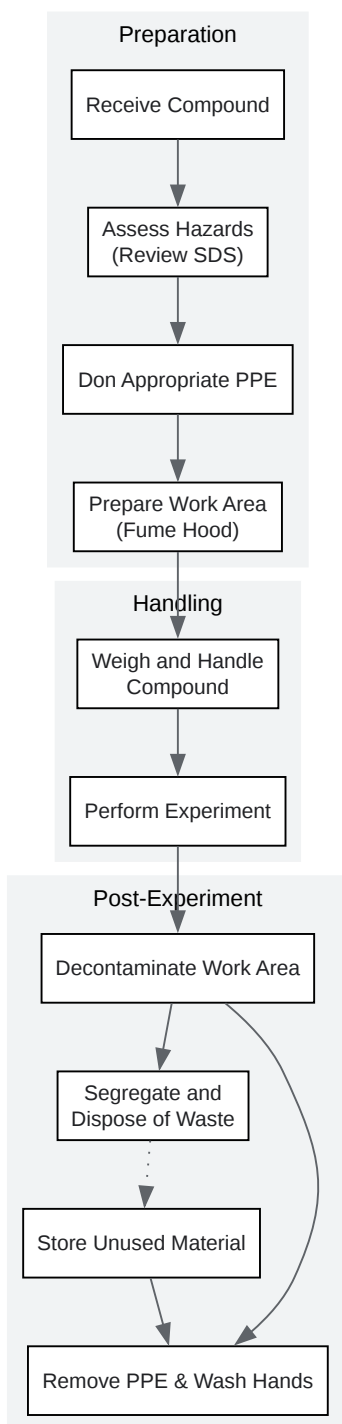
- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective work clothing.[3][7]

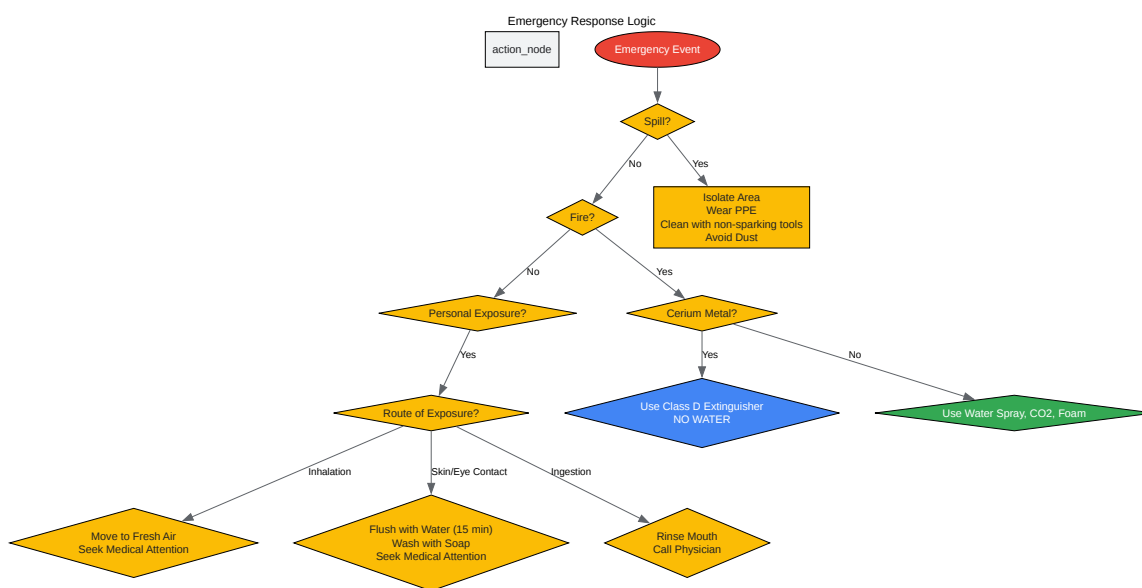
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, use a NIOSH-approved respirator appropriate for the concentration and form of the airborne contaminant.[3]

4.3 Storage

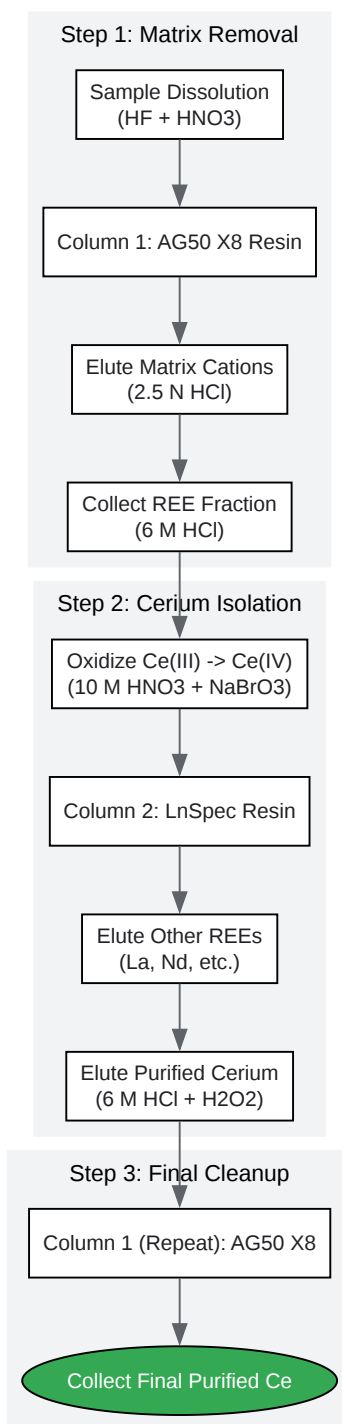
- General: Store in a cool, dry, and well-ventilated area in tightly sealed, properly labeled containers.[3][4]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and water/moisture. [3][4][7]
- Cerium Metal: Store cerium metal under an inert gas like argon or in mineral oil to prevent reaction with air and moisture. Keep away from heat, sparks, and open flames.[7]

General Handling Workflow for Cerium-140 Compounds





Workflow for Chemical Separation of Cerium

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Cerium-140 Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079874#safety-and-handling-precautions-for-cerium-140-compounds>]

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